

# An In-depth Technical Guide to Dimethyl 1H-imidazole-4,5-dicarboxylate

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## Compound of Interest

Compound Name: *Dimethyl 1H-imidazole-4,5-dicarboxylate*

Cat. No.: *B105194*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 1H-imidazole-4,5-dicarboxylate**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. This document details its chemical structure, physicochemical properties, synthesis, and its role as a key intermediate in the development of therapeutic agents.

## Core Compound Properties

**Dimethyl 1H-imidazole-4,5-dicarboxylate** is a stable, white to off-white crystalline solid.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference(s)
CAS Number	3304-70-9	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	[1][4]
Molecular Weight	184.15 g/mol	[1][4]
Appearance	White to almost white crystalline powder	[1][2]
Melting Point	207 - 212 °C	[1]
Purity	≥ 98% (HPLC)	[1][4]
IUPAC Name	dimethyl 1H-imidazole-4,5-dicarboxylate	[5]
Synonyms	1H-Imidazole-4,5-dicarboxylic acid dimethyl ester	[1][2][3]
Solubility	Springly soluble in water.	[6]

## Spectroscopic Data

The structural integrity of **Dimethyl 1H-imidazole-4,5-dicarboxylate** is confirmed through various spectroscopic techniques. The following tables summarize key spectral data.

### NMR Spectroscopy

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Assignment
<sup>1</sup> H NMR	~7.9	s	Imidazole C2-H
	~3.8	s	Ester -OCH <sub>3</sub>
<sup>13</sup> C NMR	~162	Ester C=O	
	~138	Imidazole C2	
	~128	Imidazole C4/C5	
	~52	Ester -OCH <sub>3</sub>	

Note: Predicted chemical shifts. Actual values may vary depending on the solvent and experimental conditions.

## Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~3100	Broad	N-H stretch (imidazole)
~2950	Medium	C-H stretch (methyl)
~1720	Strong	C=O stretch (ester)
~1550	Medium	C=N stretch (imidazole ring)
~1250	Strong	C-O stretch (ester)

## Mass Spectrometry

m/z	Relative Intensity	Assignment
184	High	[M] <sup>+</sup> (Molecular Ion)
153	High	[M - OCH <sub>3</sub> ] <sup>+</sup>
125	Medium	[M - COOCH <sub>3</sub> ] <sup>+</sup>
97	Medium	[M - 2(COOCH <sub>3</sub> )] <sup>+</sup>

## Experimental Protocols

### Synthesis of Dimethyl 1H-imidazole-4,5-dicarboxylate

The synthesis of **Dimethyl 1H-imidazole-4,5-dicarboxylate** can be achieved through a two-step process involving the synthesis of the parent imidazole-4,5-dicarboxylic acid followed by esterification.

#### Step 1: Synthesis of Imidazole-4,5-dicarboxylic Acid

This protocol is adapted from a patented industrial process.

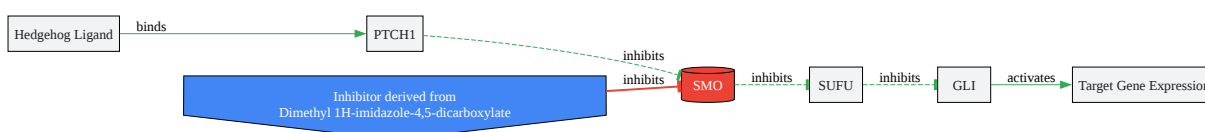
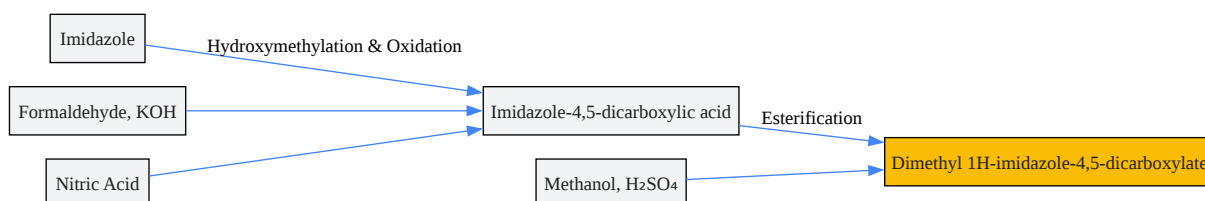
- Materials: Imidazole, Formaldehyde (37% aqueous solution), Potassium Hydroxide, Nitric Acid (65%).
- Procedure:
  - In a round-bottom flask, dissolve 1 mole of imidazole in a 2 to 5-fold molar excess of 37% aqueous formaldehyde.
  - Add a catalytic amount of a strong base such as potassium hydroxide.
  - Heat the mixture to reflux for 2-4 hours. This results in the formation of hydroxymethylated imidazole intermediates.
  - In a separate reaction vessel, bring a 15 to 20-fold molar excess of 65% nitric acid to a boil.
  - Slowly add the hydroxymethylated imidazole mixture to the boiling nitric acid.
  - Continue heating at 100-140°C for 6-10 hours to facilitate the oxidation of the hydroxymethyl groups to carboxylic acids.
  - Upon cooling, imidazole-4,5-dicarboxylic acid will precipitate from the solution.
  - Isolate the solid product by filtration, wash with cold water, and dry under vacuum.

#### Step 2: Esterification to **Dimethyl 1H-imidazole-4,5-dicarboxylate**

This is a standard Fischer esterification protocol.

- Materials: Imidazole-4,5-dicarboxylic acid, Methanol, Concentrated Sulfuric Acid.
- Procedure:
  - Suspend 1 mole of imidazole-4,5-dicarboxylic acid in an excess of methanol in a round-bottom flask.
  - Carefully add a catalytic amount of concentrated sulfuric acid to the suspension.

- Heat the mixture to reflux for 4-6 hours, or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature.
- Neutralize the excess acid with a suitable base (e.g., saturated sodium bicarbonate solution).
- The product, **Dimethyl 1H-imidazole-4,5-dicarboxylate**, will precipitate.
- Collect the solid by filtration, wash with water, and recrystallize from a suitable solvent (e.g., methanol/water mixture) to obtain the pure product.



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